

solubility of 1-Boc-5-hydroxypiperidine-3-carboxylic acid in different solvents

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Compound of Interest

Compound Name: 1-Boc-5-Hydroxypiperidine-3-carboxylic Acid

Cat. No.: B1532011

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An In-depth Technical Guide to the Solubility of **1-Boc-5-hydroxypiperidine-3-carboxylic Acid**

Introduction

In the landscape of modern drug discovery and development, a thorough understanding of the physicochemical properties of active pharmaceutical ingredients (APIs) and their intermediates is paramount. Among these properties, solubility stands out as a critical determinant of a compound's bioavailability, formulation feasibility, and overall therapeutic efficacy. This technical guide offers a comprehensive exploration of the solubility of **1-Boc-5-hydroxypiperidine-3-carboxylic acid**, a key building block in the synthesis of complex pharmaceutical agents.

This document is intended for researchers, chemists, and formulation scientists. It provides a detailed analysis of the molecular features influencing the solubility of this compound, a robust experimental protocol for its quantitative determination, and a framework for interpreting the resulting data. By synthesizing theoretical principles with practical, field-proven methodologies, this guide aims to equip scientists with the necessary tools to effectively work with and understand the behavior of **1-Boc-5-hydroxypiperidine-3-carboxylic acid** in various solvent systems.

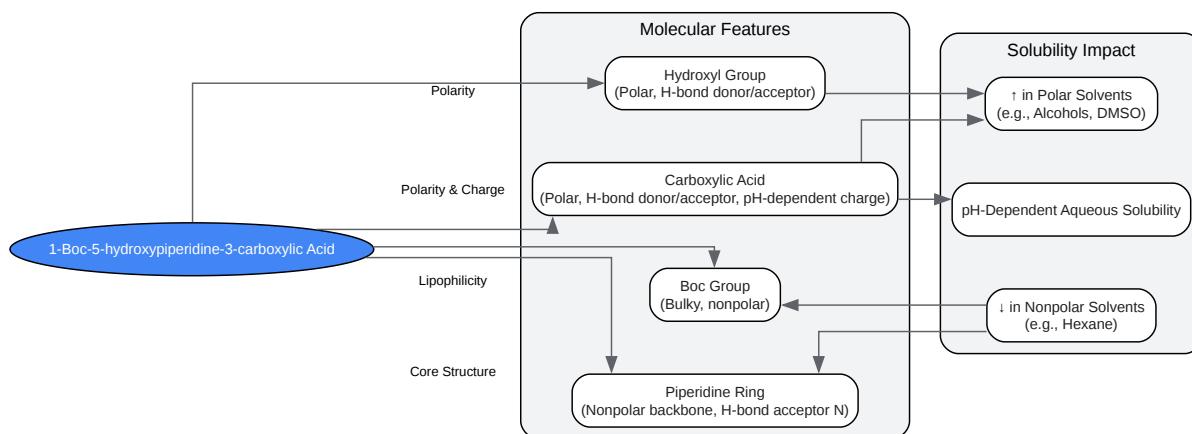
Molecular Structure and its Influence on Solubility

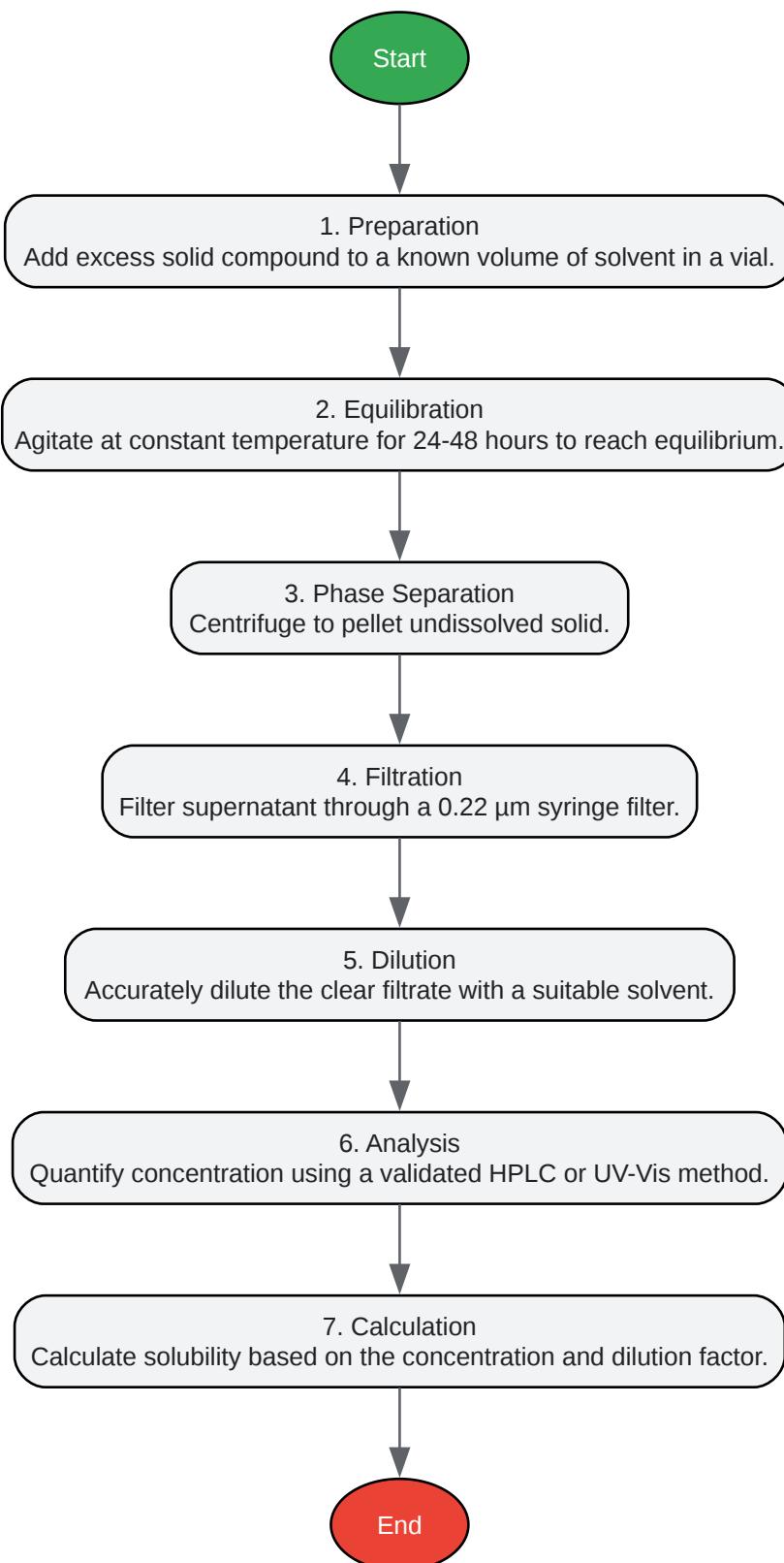
The solubility of a compound is intrinsically linked to its molecular structure. **1-Boc-5-hydroxypiperidine-3-carboxylic acid** possesses a unique combination of functional groups that dictate its interaction with different solvents.

- **Piperidine Ring:** The core of the molecule is a saturated heterocyclic piperidine ring. While the carbon backbone is nonpolar, the nitrogen atom can act as a hydrogen bond acceptor.[\[1\]](#) [\[2\]](#) The chair conformation of the piperidine ring is the most stable.[\[3\]](#)
- **Hydroxyl Group (-OH):** This polar, protic group is capable of acting as both a hydrogen bond donor and acceptor, which generally enhances solubility in polar protic solvents like water and alcohols.
- **Carboxylic Acid Group (-COOH):** This is another polar, protic group that can donate and accept hydrogen bonds. Its acidic nature means that the overall charge of the molecule, and thus its aqueous solubility, will be highly dependent on the pH of the solution.
- **Tert-butoxycarbonyl (Boc) Group:** The Boc group is a bulky, nonpolar protecting group commonly used in organic synthesis.[\[4\]](#)[\[5\]](#) While it adds lipophilicity to the molecule, which can decrease aqueous solubility, it is also known to favorably modify the overall solubility characteristics of some compounds, potentially by disrupting crystal lattice formation.[\[4\]](#)[\[6\]](#)

The interplay of these functional groups results in a molecule with a mixed polarity. It is anticipated to have some degree of solubility in a range of polar organic solvents, with its solubility in aqueous media being significantly influenced by pH.

Diagram: Factors Influencing Solubility



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